

Personal protective equipment for handling 6-Chloropyridin-2-ol

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Compound of Interest

Compound Name: 6-Chloropyridin-2-ol

Cat. No.: B099635

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Essential Safety and Handling Guide for 6-Chloropyridin-2-ol

This guide provides critical safety protocols, operational procedures, and disposal plans for handling **6-Chloropyridin-2-ol**, tailored for researchers, scientists, and drug development professionals. Adherence to these guidelines is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

6-Chloropyridin-2-ol is a chemical that requires careful handling to prevent exposure. It is classified as causing skin and serious eye irritation, and it may also cause respiratory irritation. [1][2] The following personal protective equipment is mandatory for its handling.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Must be tight-sealing and compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.[3] Required at all times when handling the compound to protect against dust and splashes. For tasks with a higher risk of splashes, a face shield should be worn in addition to goggles.[4][5]
Hand Protection	Chemical-Resistant Gloves	Nitrile or other impervious gloves are mandatory.[4][6][7] Inspect gloves for integrity before each use and dispose of them properly after handling. For prolonged contact or when handling larger quantities, consider double-gloving.[4]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn to protect skin and clothing from potential spills.[6] Ensure it is fully buttoned.[4] For tasks with a higher risk of splashes, consider an impervious apron.[5][6]
Respiratory Protection	Dust Mask or Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator is required when handling the solid compound, especially if there is a potential for dust generation.[6][8] All work with the solid should be

		conducted in a well-ventilated area, preferably a chemical fume hood.[6]
Footwear	Closed-Toe Shoes	Required at all times in the laboratory to protect against spills and falling objects.[6]

Experimental Protocols: Safe Handling and Disposal

Safe Handling Protocol:

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible and in good working order.[3]
 - Verify that the chemical fume hood is functioning correctly.
 - Clear the workspace of any unnecessary items to prevent clutter and potential contamination.
 - Don all required PPE as specified in the table above.
- Handling the Compound:
 - Conduct all weighing and transferring of the solid compound within a chemical fume hood to minimize inhalation exposure.[6]
 - Use a spatula or other appropriate tools to handle the solid, avoiding the generation of dust.[6]
 - Keep the container of **6-Chloropyridin-2-ol** tightly closed when not in use.[3][6][8]
- Post-Handling:
 - After handling, wash hands and any exposed skin thoroughly with soap and water, even if gloves were worn.[3][6][9]

- Decontaminate the work surface and any equipment used during the procedure.
- Properly remove and dispose of contaminated gloves and any other disposable PPE as hazardous waste.^[6]

Disposal Plan:

- Waste Characterization: All waste materials, including the chemical itself and any contaminated items (e.g., gloves, weighing paper, absorbent materials), must be treated as hazardous waste.^[4] This compound falls under the category of halogenated organic waste.^[7]
- Waste Segregation: It is crucial to segregate halogenated waste from non-halogenated waste streams to facilitate proper disposal.^[7]
- Containerization:
 - Use a designated, compatible, and properly sealed hazardous waste container.^[7]
 - Label the container clearly with "Hazardous Waste," the full chemical name "**6-Chloropyridin-2-ol**," the approximate quantity, and the date of generation.^[7]
- Storage: Store the sealed and labeled waste container in a designated satellite accumulation area until it is collected by the institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.
- Empty Containers: Empty containers that held **6-Chloropyridin-2-ol** must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.^[7]

Emergency Procedures

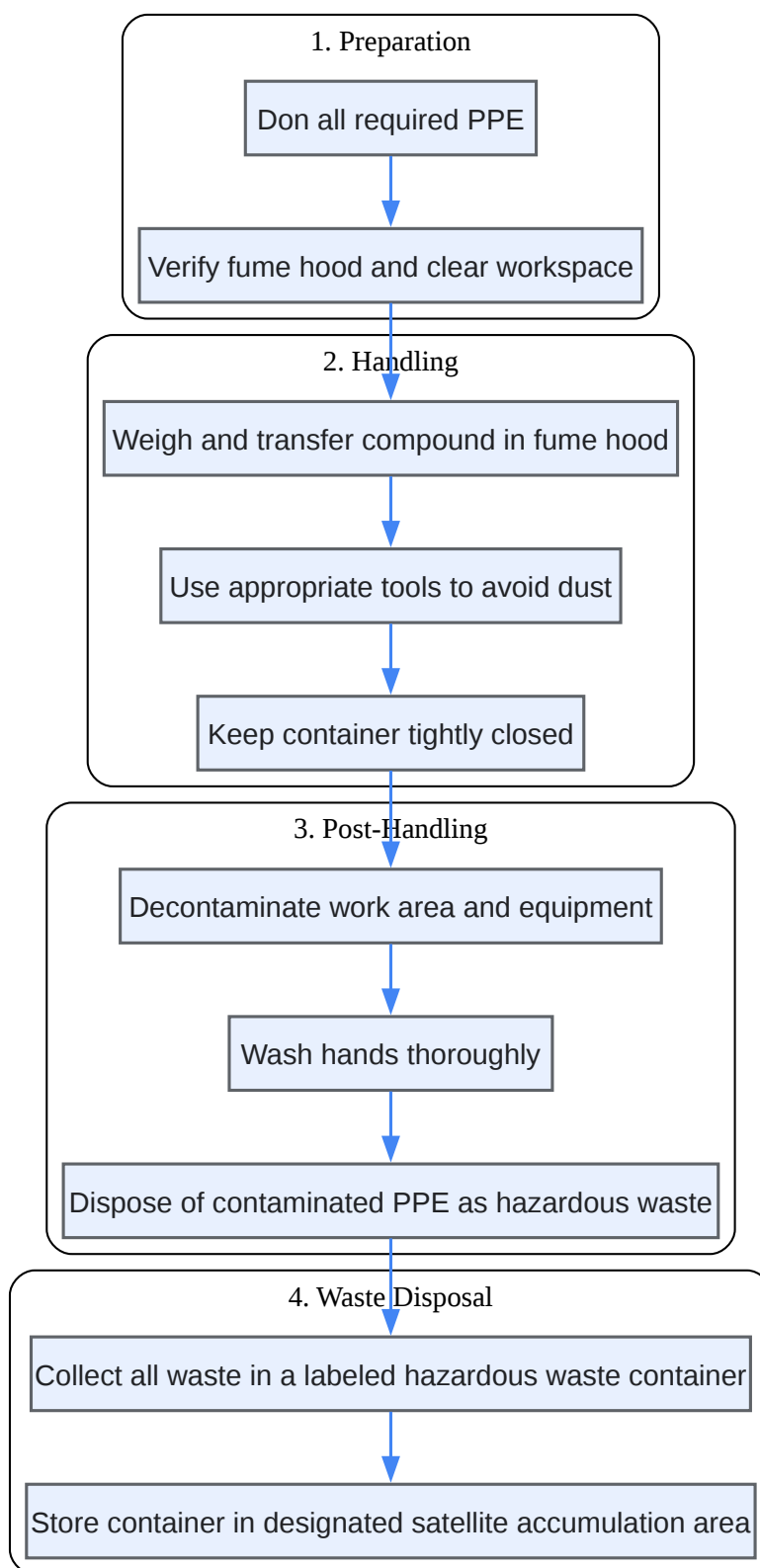
In Case of Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.^[1] Remove contaminated clothing and wash it before reuse.^{[1][8]} If skin irritation occurs, seek medical advice.^{[3][8]}

- Eye Contact: Immediately rinse cautiously with water for several minutes, holding the eyelids open.[1][3] Remove contact lenses if present and easy to do.[1][3] Continue rinsing for at least 15 minutes and seek immediate medical attention.[1]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[3][10] If the person feels unwell, call a poison center or doctor.[3]
- Ingestion: Rinse the mouth with water.[3][8] Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[3]

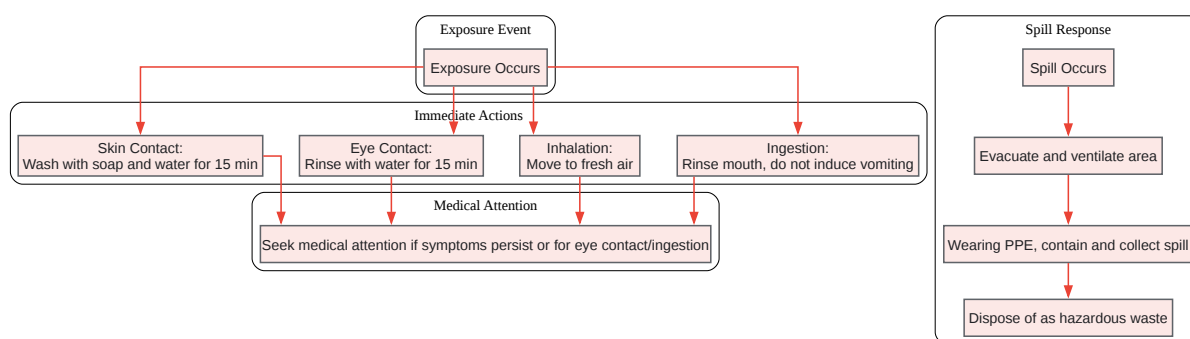
In Case of a Spill:

- Evacuate the area and ensure adequate ventilation.
- Wearing the appropriate PPE, sweep up the spilled solid material, avoiding dust generation, and place it into a suitable, closed container for disposal.[8]
- Clean the spill area thoroughly.



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Caption: Workflow for the safe handling of **6-Chloropyridin-2-ol**.



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Caption: Emergency response plan for **6-Chloropyridin-2-ol** exposure or spills.

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